

A Comprehensive Guide to the Identifiers of 3-Methyl-5-vinylpyridine

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Compound of Interest

Compound Name: 3-Methyl-5-vinylpyridine

Cat. No.: B1300887

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This technical guide provides a detailed overview of the chemical identifiers for **3-Methyl-5-vinylpyridine**, a pyridine derivative of interest to researchers and professionals in drug development and chemical synthesis. The following sections present key identifiers in a structured format and illustrate their relationships.

Chemical Identity and Properties

3-Methyl-5-vinylpyridine, with the CAS number 51961-51-4, is a substituted pyridine.^{[1][2][3][4]} It is characterized by a pyridine ring with a methyl group at the 3-position and a vinyl group at the 5-position.

A comprehensive summary of its identifiers is presented in the table below, offering a clear comparison of various nomenclature and structural representations.

Identifier Type	Value
CAS Number	51961-51-4
IUPAC Name	3-ethenyl-5-methyl-pyridine
Synonyms	3-Methyl-5-vinylpyridine, Pyridine, 3-ethenyl-5-methyl-
Molecular Formula	C8H9N
Molecular Weight	119.16 g/mol
SMILES	<chem>C=CC1=CN=CC(C)=C1</chem>

Note: A specific PubChem Compound ID (CID) for **3-Methyl-5-vinylpyridine** was not explicitly found in the conducted searches. The identifiers provided are based on available chemical database information.

Logical Relationship of Identifiers

The various identifiers for a chemical compound are interconnected, each providing a different layer of information, from a unique registry number to a complete structural description. The following diagram, generated using the DOT language, illustrates the logical flow from the common name to its detailed structural and formulaic representations.

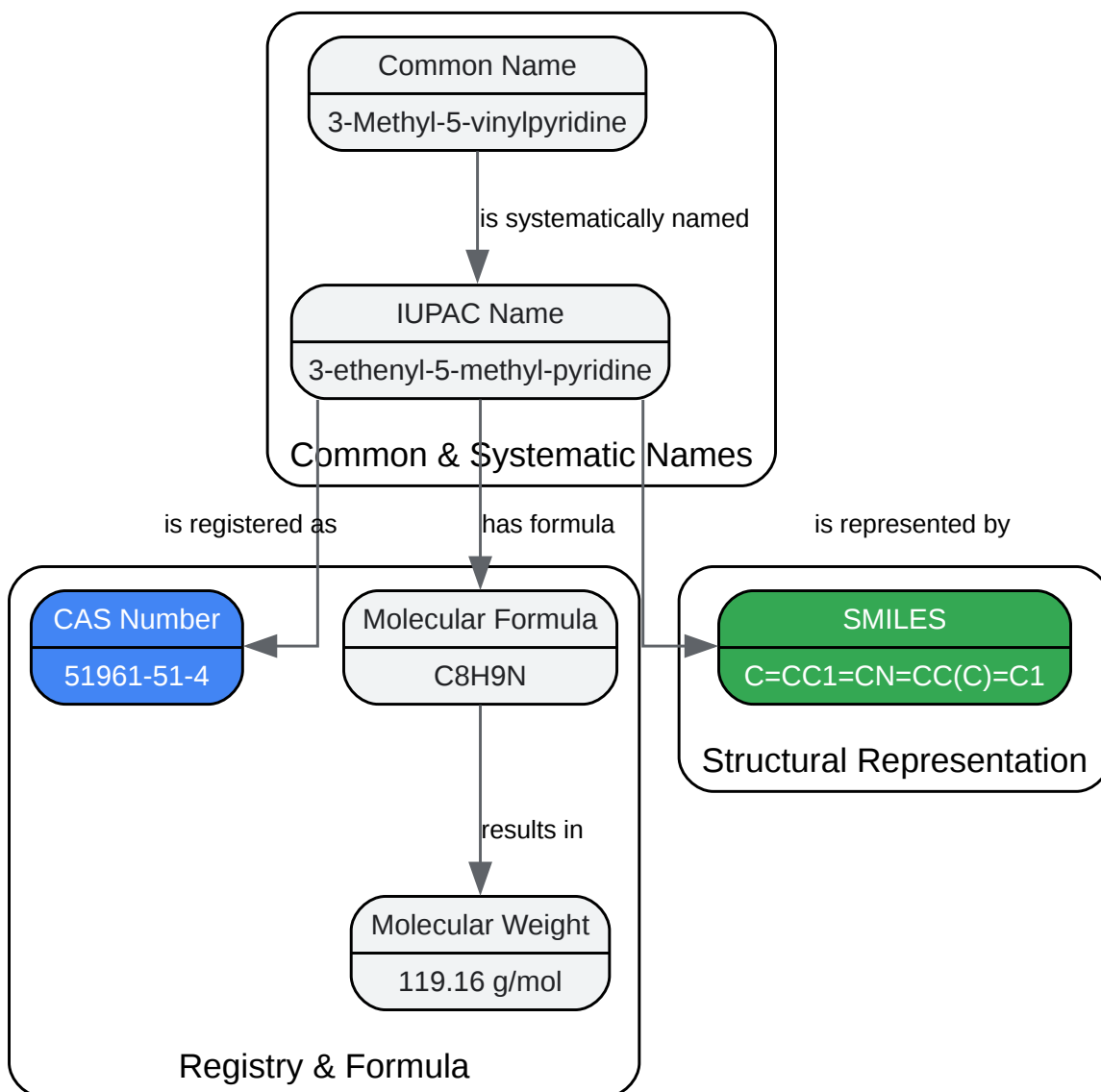


Figure 1. Identifiers for 3-Methyl-5-vinylpyridine

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Figure 1. Identifiers for **3-Methyl-5-vinylpyridine**

This guide provides foundational information for the accurate identification and sourcing of **3-Methyl-5-vinylpyridine** for research and development purposes. The structured presentation

of data and the logical relationship diagram aim to facilitate a clear understanding of the key identifiers for this compound.

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References

- 1. Pyridine, 3-ethyl-5-methyl- | C₈H₁₁N | CID 19901 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-[(5-ethenyl-1H-pyrrol-2-yl)methyl]pyridine | C₁₂H₁₂N₂ | CID 167098663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS:1121-55-7, 3-烯基吡啶-毕得医药 [bidepharm.com]
- 4. 3-Methyl-5-(5-methyl-3-pyridinyl)pyridine | C₁₂H₁₂N₂ | CID 15520045 - PubChem [pubchem.ncbi.nlm.nih.gov]
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